

An In-depth Technical Guide to the Molecular Structure of Ethyl 2-cyclobutylideneacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-cyclobutylideneacetate*

Cat. No.: B1317099

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Ethyl 2-cyclobutylideneacetate**, geared towards researchers, scientists, and professionals in drug development.

Molecular Structure and Identifiers

Ethyl 2-cyclobutylideneacetate is an unsaturated ester with a cyclobutylidene ring attached to an ethyl acetate group. Its chemical structure and key identifiers are summarized below.

Identifier	Value
Molecular Formula	C ₈ H ₁₂ O ₂
SMILES	CCOC(=O)C=C1CCC1
InChI	InChI=1S/C8H12O2/c1-2-10-8(9)6-7-4-3-5-7/h6H,2-5H2,1H3
InChIKey	FGCGWHVDPBOFJE-UHFFFAOYSA-N
IUPAC Name	ethyl 2-cyclobutylideneacetate
CAS Number	27741-65-7

Molecular Structure Diagram:

Caption: 2D structure of **Ethyl 2-cyclobutylideneacetate**.

Physicochemical Properties

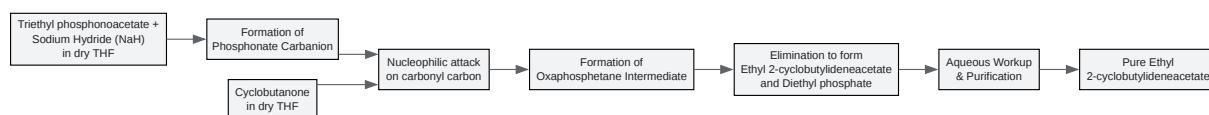
A summary of the key physicochemical properties of **Ethyl 2-cyclobutylideneacetate** is provided in the table below.

Property	Value	Reference
Molecular Weight	140.18 g/mol	[1]
Boiling Point	128-130 °C at 2 Torr	[1]
Density (Predicted)	1.124 ± 0.06 g/cm ³	[1]

Synthesis Protocol: Horner-Wadsworth-Emmons Reaction

A common and efficient method for the synthesis of α,β -unsaturated esters like **Ethyl 2-cyclobutylideneacetate** is the Horner-Wadsworth-Emmons (HWE) reaction.[\[2\]](#)[\[3\]](#) This reaction involves the condensation of a phosphonate-stabilized carbanion with an aldehyde or ketone. For the synthesis of **Ethyl 2-cyclobutylideneacetate**, the reactants would be cyclobutanone and triethyl phosphonoacetate.

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ACETIC ACID, 2-CYCLOBUTYLIDENE-, ETHYL ESTER | 27741-65-7
[amp.chemicalbook.com]
- 2. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- 3. organicchemistrydata.org [organicchemistrydata.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure of Ethyl 2-cyclobutylideneacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317099#ethyl-2-cyclobutylideneacetate-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com